

Neuropeptide F gene identification and sequence analysis

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Compound of Interest

Compound Name: Neuropeptide F
CAS No.: 142191-57-9
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An In-depth Technical Guide to **Neuropeptide F** (NPF) Gene Identification and Sequence Analysis

For Researchers, Scientists, and Drug Development Professionals

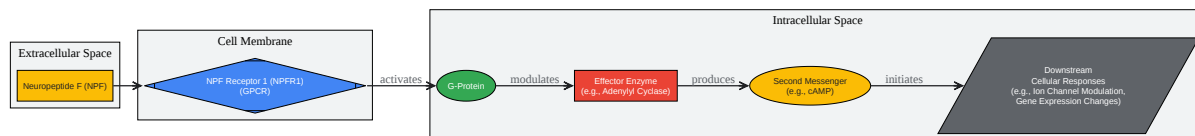
Introduction

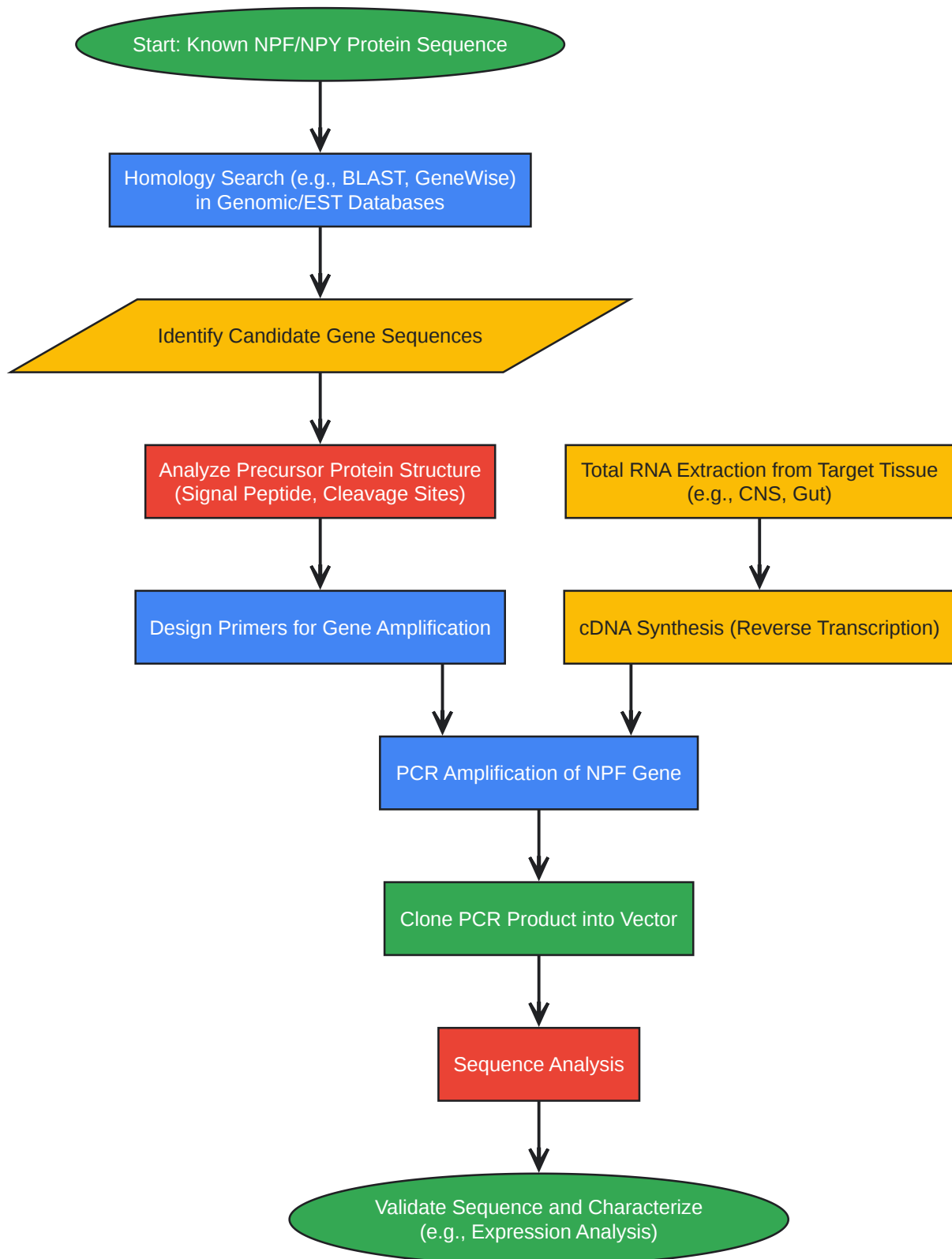
Neuropeptide F (NPF) is the invertebrate homolog of the vertebrate Neuropeptide Y (NPY), a highly conserved 36-amino acid neuromodulator.[1][2] NPF plays a crucial role in a wide array of physiological and behavioral processes, including the regulation of feeding, sleep-wake behavior, alcohol sensitivity, and cardiac activity.[3][4][5][6] The NPF signaling system, comprising the NPF peptide and its G protein-coupled receptor (NPFR), presents a significant target for research and potential therapeutic intervention in areas ranging from metabolic disorders to addiction.[3][7][8] This guide provides a comprehensive overview of the methodologies for identifying and analyzing NPF genes, detailing experimental protocols and presenting key data for researchers in the field.

Neuropeptide F Signaling Pathway

The NPF signaling pathway is initiated by the binding of the NPF peptide to its cognate receptor, NPFR1 (also known as NPFFR1 or GPR147 in some contexts), a member of the G protein-coupled receptor (GPCR) superfamily.[2][3][7][9] This interaction triggers intracellular signaling cascades that modulate neuronal activity and, consequently, behavior and physiology. In *Drosophila*, this system has been shown to acutely mediate sensitivity to ethanol sedation.[3][9] Activation of NPF signaling in the brain promotes wakefulness and feeding, suggesting NPF acts as a hunger signal.[6]

Below is a diagram illustrating the generalized NPF signaling pathway.





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